

5-Ethyl-3,3,4-trimethylheptane chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Ethyl-3,3,4-trimethylheptane

Cat. No.: B14560231

[Get Quote](#)

An In-depth Technical Guide to 5-Ethyl-3,3,4-trimethylheptane

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Ethyl-3,3,4-trimethylheptane**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed information on this branched alkane. This document summarizes key molecular identifiers, physicochemical properties, and presents a conceptual framework for its synthesis and analysis.

Chemical Identity and Properties

5-Ethyl-3,3,4-trimethylheptane is a saturated hydrocarbon belonging to the alkane family. Its structure consists of a seven-carbon heptane chain with an ethyl group at the fifth position and three methyl groups at the third and fourth positions.

Molecular Identifiers

Key identifiers for **5-Ethyl-3,3,4-trimethylheptane** are summarized in the table below. These are essential for database searches and regulatory documentation.

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 5-ethyl-3,3,4-trimethylheptane[1] |
| CAS Number | 62198-73-6[1] |
| Molecular Formula | C ₁₂ H ₂₆ [1] |
| InChI | InChI=1S/C12H26/c1-7-11(8-2)10(4)12(5,6)9-3/h10-11H,7-9H2,1-6H3[1] |
| InChIKey | CUWOOQVXUDOHOC-UHFFFAOYSA-N[1] |
| Canonical SMILES | CCC(CC)C(C)C(C)(C)CC[1] |

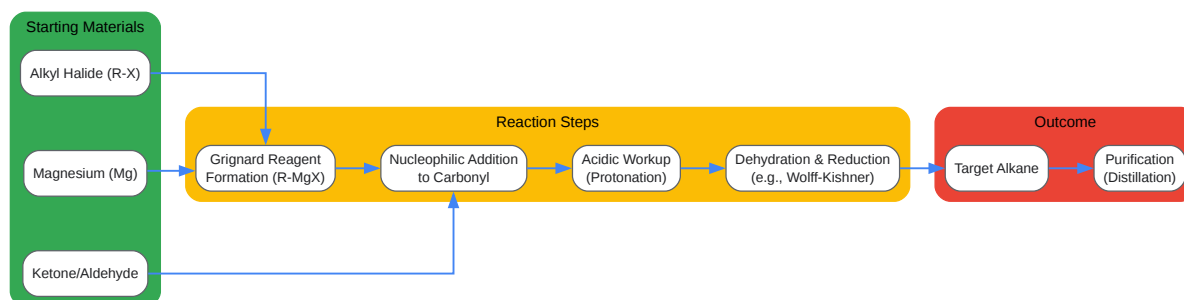
Physicochemical Data

The physical and chemical properties of a compound are critical for its application in research and development. The data available for **5-Ethyl-3,3,4-trimethylheptane** are presented below.

| Property | Value | Source |
|------------------|--------------------------|----------------------------|
| Molecular Weight | 170.33 g/mol | PubChem[1] |
| Boiling Point | 199°C | ChemicalBook (Estimate)[2] |
| Melting Point | -50.8°C | ChemicalBook (Estimate)[2] |
| Density | 0.7850 g/cm ³ | ChemicalBook (Estimate)[2] |
| Refractive Index | 1.4371 | ChemicalBook (Estimate)[2] |

Chemical Structure Visualization

The two-dimensional chemical structure of **5-Ethyl-3,3,4-trimethylheptane** is depicted below. This visualization clarifies the connectivity of the atoms and the arrangement of the substituent groups along the main heptane chain.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Ethyl-3,3,4-trimethylheptane | C₁₂H₂₆ | CID 53424857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,3,4-trimethyl-5-ethylheptane [chemicalbook.com]
- To cite this document: BenchChem. [5-Ethyl-3,3,4-trimethylheptane chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14560231#5-ethyl-3-3-4-trimethylheptane-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com